

# Personal protective equipment for handling Antioxidant 1024

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## Compound of Interest

Compound Name: Antioxidant 1024

Cat. No.: B1329266

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## Essential Safety and Handling Guide for Antioxidant 1024

For Researchers, Scientists, and Drug Development Professionals: Your Preferred Source for Laboratory Safety and Chemical Handling.

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Antioxidant 1024**. Adherence to these guidelines is critical for ensuring a safe laboratory environment.

**Antioxidant 1024**, a hindered phenolic antioxidant and metal deactivator, requires careful handling due to its potential hazards. It is known to be an irritant to the eyes, skin, and respiratory system. It is also flammable and can be toxic if inhaled or ingested.[1] The Occupational Safety and Health Administration (OSHA) classifies it as a combustible dust, which may form explosive concentrations in the air.

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **Antioxidant 1024**.

Property	Value	Source
Melting Point	221-232 °C	[2][3]
Flash Point	> 180 °C	[2][3]
Specific Gravity	1.11 - 1.12 g/cm <sup>3</sup>	[2][4]
Vapor Pressure	< 0.1 nPa at 20 °C	[3]
Water Solubility	< 1 mg/L at 20 °C	[3]
Acute Oral Toxicity (LD50, rat)	> 2000 mg/kg	[3]

## Personal Protective Equipment (PPE) Protocol

A multi-layered approach to personal protection is mandatory when handling **Antioxidant 1024**. The following PPE is required to minimize exposure risk.

### Recommended Personal Protective Equipment

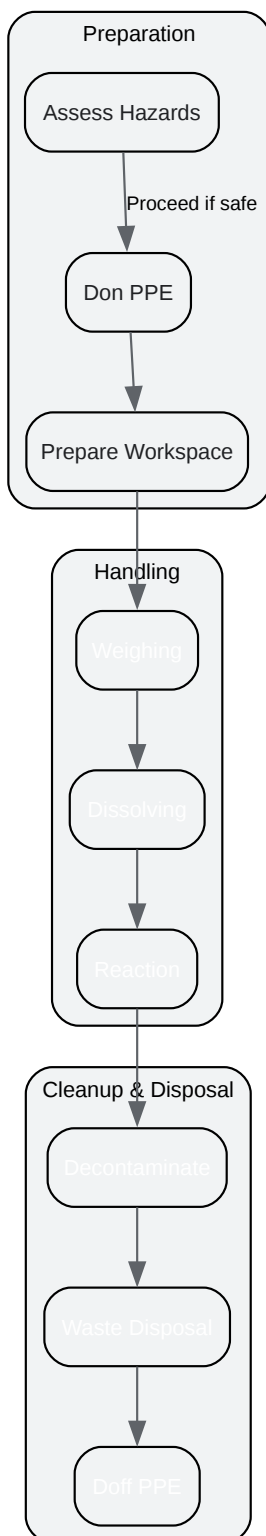
Body Part	Required PPE	Specifications
Respiratory	NIOSH-certified organic vapor/particulate respirator	Required when ventilation is inadequate or when breathable dusts are formed.
Hands	Chemical-resistant gloves	Specific material compatibility should be confirmed; however, general chemical resistant gloves are a minimum requirement.
Eyes	Safety glasses with side-shields or goggles	Provides protection from dust particles and potential splashes.
Body	Protective clothing	Chosen based on the level of activity and potential for exposure.

Source:[[5](#)]

## Experimental Workflow: Safe Handling of Antioxidant 1024

The following diagram outlines the standard operating procedure for the safe handling of **Antioxidant 1024** in a laboratory setting.

## Experimental Workflow: Safe Handling of Antioxidant 1024



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Caption: Standard operating procedure for handling **Antioxidant 1024**.

## Detailed Methodologies

### Handling and Storage

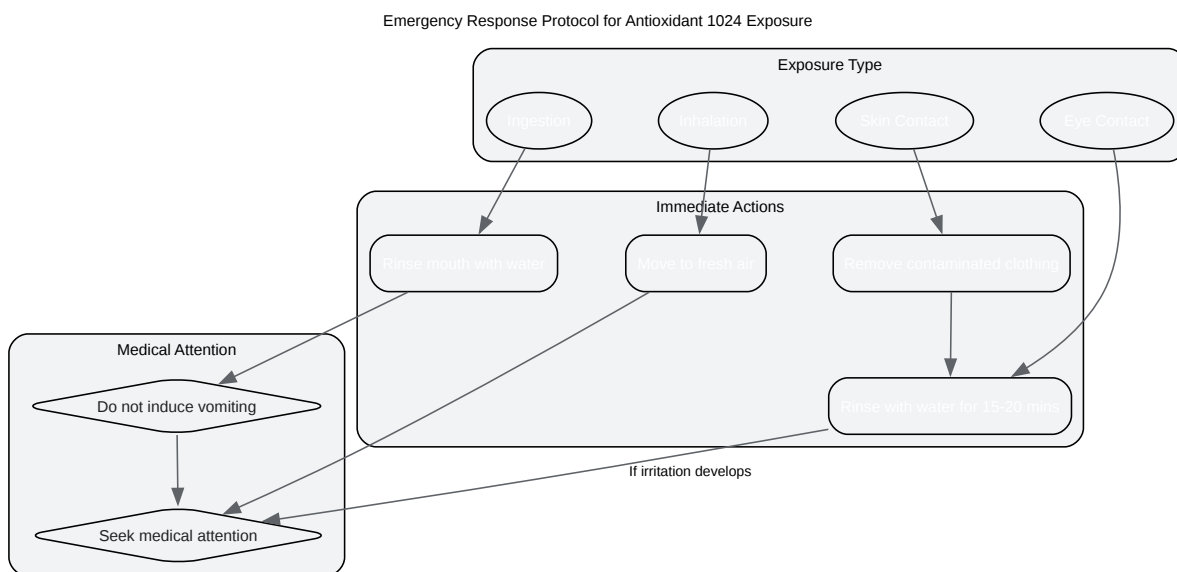
- Ventilation: Always handle **Antioxidant 1024** in a well-ventilated area.<sup>[6][7]</sup> It is recommended to use a local exhaust ventilation system to control dust.
- Ignition Sources: Avoid the formation of dust and keep the substance away from open flames and other sources of ignition.<sup>[2][8]</sup> Use non-sparking tools.<sup>[7][8]</sup>
- Storage: Store in a tightly sealed original container in a cool, dry, and well-ventilated place, away from direct sunlight.<sup>[6]</sup>

### Disposal Plan

- Waste Disposal: Do not discharge into drains, surface waters, or groundwater.<sup>[8]</sup> Dispose of the substance in accordance with national, state, and local regulations.<sup>[8]</sup>
- Container Disposal: Used containers should be disposed of according to regulations. It is recommended to crush, puncture, or use other means to prevent unauthorized reuse.<sup>[8]</sup>
- Contaminated Materials: Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.<sup>[7]</sup>

## Emergency Response Protocol

In the event of an accidental exposure to **Antioxidant 1024**, immediate and appropriate first aid is crucial. The following flowchart details the necessary steps for different types of exposure.



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Caption: First aid procedures for **Antioxidant 1024** exposure.

## Detailed First Aid Measures

- Inhalation: If inhaled, move the person to fresh air. Keep the patient calm and seek medical attention.[8]
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area with soap and plenty of water. If irritation develops, seek medical attention.[5][7]
- Eye Contact: Hold the eyes open and rinse slowly and gently with water for 15 to 20 minutes. Consult a doctor.[5][7]

- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[7]

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